

An In-Depth Technical Guide to the Structure Elucidation of Bromophenoxypropylamine Derivatives

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Compound of Interest

Compound Name: 3-(3-bromophenoxy)-N,N-dimethylpropylamine
CAS No.: 912569-57-4
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Introduction: The Significance of Bromophenoxypropylamine Derivatives in Modern Drug Discovery

The bromophenoxypropylamine scaffold is a privileged structural motif in medicinal chemistry, forming the core of numerous pharmacologically active agents. Its prevalence stems from the versatile physicochemical properties imparted by the brominated aromatic ring, the flexible propylamine linker, and the basic nitrogen atom. These features collectively influence a compound's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its interaction with biological targets. Consequently, derivatives of this class are explored for a wide range of therapeutic applications, from antidepressants to cardiovascular agents.

For researchers and drug development professionals, the unambiguous determination of the molecular structure of these derivatives is a cornerstone of ensuring safety, efficacy, and

intellectual property. This guide provides an in-depth exploration of the multi-technique approach required for the robust structure elucidation of bromophenoxypropylamine derivatives, moving beyond a simple recitation of methods to delve into the strategic rationale behind their application. We will explore how to build a self-validating analytical system where data from orthogonal techniques converge to a single, irrefutable structural assignment.

Pillar I: Nuclear Magnetic Resonance (NMR) Spectroscopy - The Architectural Blueprint

NMR spectroscopy is the most powerful technique for determining the precise arrangement of atoms in a molecule, providing a veritable blueprint of the carbon-hydrogen framework. For bromophenoxypropylamine derivatives, a combination of 1D and 2D NMR experiments is essential for complete structural assignment.

Proton (^1H) NMR Spectroscopy: Mapping the Hydrogen Landscape

^1H NMR provides information on the chemical environment and connectivity of hydrogen atoms. In a typical bromophenoxypropylamine derivative, distinct proton signals are expected for the aromatic, propyl chain, and amine regions.

- **Aromatic Region (δ 6.5-8.0 ppm):** The substitution pattern on the phenyl ring (ortho, meta, para-bromo) will dictate the chemical shifts and coupling patterns of the aromatic protons. For instance, a para-substituted ring will often exhibit two distinct doublets.
- **Propyl Chain (δ 2.0-4.5 ppm):** The protons of the propyl chain will appear as multiplets. The protons on the carbon adjacent to the oxygen ($-\text{O}-\text{CH}_2-$) will be the most downfield shifted due to the electronegativity of the oxygen atom. The protons on the carbon adjacent to the nitrogen ($-\text{N}-\text{CH}_2-$) will also be downfield, but typically to a lesser extent than the oxygen-adjacent protons.
- **Amine Protons (Variable):** The chemical shift of the N-H proton can vary significantly depending on the solvent, concentration, and temperature, and it may appear as a broad singlet.

Carbon-¹³ (¹³C) NMR Spectroscopy: Unveiling the Carbon Skeleton

¹³C NMR spectroscopy provides a count of the unique carbon atoms in the molecule and information about their chemical environment.^[1]

- Aromatic Carbons (δ 110-160 ppm): The number of signals will depend on the symmetry of the aromatic ring. The carbon atom directly bonded to the bromine will have a characteristic chemical shift.
- Propyl Chain Carbons (δ 20-70 ppm): Three distinct signals are expected for the propyl chain carbons. The carbon attached to the oxygen (-O-C-) will be the most downfield.
- DEPT (Distortionless Enhancement by Polarization Transfer): DEPT experiments (DEPT-90 and DEPT-135) are invaluable for distinguishing between CH, CH₂, and CH₃ groups, which is particularly useful for confirming the assignments of the propyl chain carbons.

2D NMR Techniques: Establishing Connectivity

While 1D NMR provides a list of parts, 2D NMR shows how they are connected.

- COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings, allowing for the tracing of the proton connectivity within the propyl chain and the assignment of adjacent protons on the aromatic ring.
- HSQC (Heteronuclear Single Quantum Coherence): HSQC correlates each proton with the carbon to which it is directly attached, providing an unambiguous link between the ¹H and ¹³C assignments.
- HMBC (Heteronuclear Multiple Bond Correlation): HMBC shows correlations between protons and carbons that are two or three bonds away. This is crucial for establishing the connectivity between the propyl chain and the phenoxy group, as well as between the propyl chain and the amine substituent.

Experimental Protocol: Comprehensive NMR Analysis of a Novel Bromophenoxypropylamine Derivative

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical, as it can influence chemical shifts, particularly of exchangeable protons like N-H.[2]
- ^1H NMR Acquisition:
 - Acquire a standard 1D ^1H NMR spectrum.
 - Ensure a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Integrate the signals to determine the relative number of protons in each environment.
- $^{13}\text{C}\{^1\text{H}\}$ NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon.
 - Acquire DEPT-135 and DEPT-90 spectra to differentiate between CH_3/CH and CH_2 carbons.
- 2D NMR Acquisition:
 - Acquire a COSY spectrum to establish ^1H - ^1H correlations.
 - Acquire an HSQC spectrum to correlate directly bonded ^1H and ^{13}C atoms.
 - Acquire an HMBC spectrum to identify long-range ^1H - ^{13}C correlations, which are key for piecing together the molecular fragments.
- Data Interpretation:
 - Use the ^1H and ^{13}C chemical shifts, coupling constants, and integrations to propose initial assignments.
 - Use the COSY, HSQC, and HMBC spectra to confirm the connectivity and build the complete molecular structure.

Pillar II: Mass Spectrometry (MS) - Deciphering the Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers valuable clues about its substructures. This technique is highly sensitive and complementary to NMR.

Ionization Techniques

- **Electrospray Ionization (ESI):** ESI is a soft ionization technique ideal for the polar and basic bromophenoxypropylamine derivatives. It typically produces the protonated molecule, $[M+H]^+$, allowing for the direct determination of the molecular weight.
- **Electron Ionization (EI):** EI is a higher-energy technique that leads to extensive fragmentation. While the molecular ion peak ($M^{+\cdot}$) may be weak or absent, the resulting fragmentation pattern is highly reproducible and provides a structural fingerprint.

Characteristic Fragmentation Patterns

The fragmentation of bromophenoxypropylamine derivatives is influenced by the presence of the bromine atom, the ether linkage, and the amine group.^{[3][4]}

- **Isotopic Pattern of Bromine:** A key diagnostic feature is the presence of two peaks of nearly equal intensity separated by 2 m/z units for any fragment containing a bromine atom (due to the natural abundance of the ^{79}Br and ^{81}Br isotopes).
- **Alpha-Cleavage:** Cleavage of the C-C bond adjacent to the nitrogen atom is a common fragmentation pathway for amines, leading to the formation of a stable iminium ion.
- **Cleavage of the Propyl Chain:** Fragmentation can occur at various points along the propyl chain.
- **Cleavage of the Ether Bond:** The C-O bond of the ether can cleave, leading to fragments corresponding to the bromophenoxy and propylamine moieties.

Fragment Type	Description	Significance
$[M+H]^+$	Protonated molecular ion (ESI)	Confirms molecular weight.
$[M]^+$	Molecular ion (EI)	Confirms molecular weight; may be weak.
$[M-Br]^+$	Loss of a bromine atom	Indicates the presence of bromine.
Iminium Ions	Resulting from alpha-cleavage	Confirms the structure around the nitrogen.
Bromophenoxy Cations	Cleavage of the ether bond	Confirms the bromophenoxy substructure.

Experimental Protocol: LC-MS/MS Analysis for Molecular Weight and Fragmentation

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile.
- Liquid Chromatography (LC) Separation:
 - Inject the sample onto a C18 reverse-phase HPLC column.
 - Use a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). This separates the analyte from any impurities.
- Mass Spectrometry (MS) Analysis:
 - Analyze the eluent from the LC using a mass spectrometer equipped with an ESI source in positive ion mode.
 - Acquire a full scan mass spectrum to identify the $[M+H]^+$ ion.
- Tandem Mass Spectrometry (MS/MS) Analysis:
 - Select the $[M+H]^+$ ion as the precursor ion.
 - Subject the precursor ion to collision-induced dissociation (CID) to generate fragment ions.

- Acquire the product ion spectrum (MS/MS spectrum).
- Data Interpretation:
 - Confirm the molecular weight from the $[M+H]^+$ ion.
 - Analyze the fragmentation pattern in the MS/MS spectrum to identify characteristic neutral losses and fragment ions, which can be pieced together to confirm the proposed structure.

Pillar III: X-ray Crystallography - The Definitive 3D Structure

When a suitable single crystal can be grown, X-ray crystallography provides the ultimate, unambiguous determination of the molecular structure, including the absolute stereochemistry. [5][6] It is the gold standard for structure elucidation and serves to validate the assignments made by NMR and MS.

The process involves irradiating a single crystal with X-rays and analyzing the resulting diffraction pattern. The positions and intensities of the diffracted beams are used to calculate an electron density map, from which the positions of the atoms in the crystal lattice can be determined.[7]

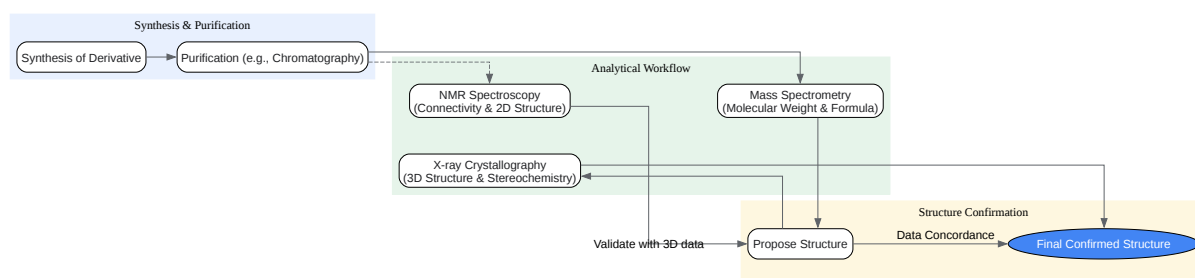
Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystallization:
 - Grow single crystals of the compound suitable for X-ray diffraction. This is often the most challenging step and may require screening various solvents, temperatures, and crystallization techniques (e.g., slow evaporation, vapor diffusion).
- Data Collection:
 - Mount a suitable crystal on a goniometer.
 - Collect diffraction data using a single-crystal X-ray diffractometer.
- Structure Solution and Refinement:

- Process the diffraction data and solve the crystal structure using specialized software.
- Refine the structural model to obtain accurate bond lengths, bond angles, and atomic positions.[8]
- Structure Validation:
 - Analyze the final structure for geometric reasonability and check for any inconsistencies.

Integrated Strategy for Structure Elucidation

A robust structure elucidation strategy relies on the convergence of data from these orthogonal techniques. The process is iterative and self-validating.



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Caption: Integrated workflow for structure elucidation.

Analysis of Impurities and By-products

In the context of drug development, identifying and characterizing impurities is as critical as elucidating the structure of the active pharmaceutical ingredient (API).^[9]^[10]^[11] The synthesis of bromophenoxypropylamine derivatives can lead to various impurities, including:

- Isomers: Positional isomers of the bromine on the phenyl ring.
- Starting Material Carryover: Unreacted starting materials.
- By-products: Products from side reactions.
- Degradation Products: Impurities formed during storage or processing.^[12]

Techniques like LC-MS are invaluable for impurity profiling, allowing for the separation and identification of minor components.

Conclusion

The structure elucidation of bromophenoxypropylamine derivatives is a multi-faceted process that requires a synergistic application of NMR, mass spectrometry, and, when possible, X-ray crystallography. By understanding the principles behind each technique and employing a logical, integrated workflow, researchers can confidently and accurately determine the molecular architecture of these important pharmaceutical compounds. This rigorous approach not only satisfies regulatory requirements but also builds a solid foundation for understanding the structure-activity relationships that drive drug discovery.

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